Introduction: Contextualizing Methyl 3-chloro-2,4-difluorobenzoate in Drug Development

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Compound of Interest

Compound Name:	*Methyl 3-chloro-2,4-difluorobenzoate*
CAS No.:	*948833-74-7*
Cat. No.:	*B1521404*

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Methyl 3-chloro-2,4-difluorobenzoate (CAS No. 948833-74-7) is a halogenated aromatic ester frequently utilized as a key building block in organic synthesis.[1] For researchers in drug development, its structural motifs are instrumental in the construction of more complex molecules with potential therapeutic activity. The presence of chlorine and fluorine atoms can significantly influence the pharmacokinetic and pharmacodynamic properties of a final compound, making this intermediate a valuable tool. However, these same reactive sites necessitate a rigorous and informed approach to its handling and safety.

This guide, written from the perspective of a senior application scientist, moves beyond a standard Safety Data Sheet (SDS) to provide a deeper, more causal understanding of the safety protocols required. Our objective is not merely to list procedures but to explain the scientific rationale behind them, empowering researchers to work with this compound safely and effectively. We will address the compound's properties, associated hazards, and the necessary control measures, ensuring a self-validating system of safety for every protocol described.

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Section 1: Compound Identification and Physicochemical Properties

A foundational understanding of a compound's physical and chemical properties is the first step in a robust safety assessment. These parameters dictate storage conditions, predict potential hazardous reactions, and inform the selection of appropriate personal protective equipment (PPE).

Property	Value	Source
CAS Number	948833-74-7	[1][2]
Molecular Formula	$C_8H_5ClF_2O_2$	[1][2]
Molecular Weight	206.57 g/mol	[2]
Appearance	Off-white powder or solid	
Boiling Point	248.3°C at 760 mmHg	[2]
Flash Point	107.7°C	[2]
Density	1.398 g/cm³	[2]
Purity	Typically ≥97%	[1]

Section 2: Hazard Identification and GHS Classification

Methyl 3-chloro-2,4-difluorobenzoate is classified as hazardous. The Globally Harmonized System (GHS) provides a universal framework for communicating these hazards.

- GHS Pictogram:
- Signal Word:Warning[1]
- Hazard Statements (H-Statements):
  - H315: Causes skin irritation.[1]

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- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]
- Other closely related difluorobenzoate compounds are also listed as H302: Harmful if swallowed.[3][4] Prudence dictates that this compound should be treated with similar caution regarding ingestion.

Expert Insight: The irritation potential stems from the reactivity of the halogenated benzene ring and the ester functional group. Upon contact with moisture on the skin, in the eyes, or in the respiratory tract, localized hydrolysis can occur, potentially releasing the parent acid and methanol, both of which contribute to irritation.

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and PPE are the primary barriers to exposure. A multi-layered approach is essential for creating a self-validating safety system.

Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area.[3][5] A certified chemical fume hood is mandatory to control the inhalation of any dust or vapors. The causality is clear: engineering controls are the first and most effective line of defense, capturing contaminants at the source before they can reach the operator's breathing zone.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or glasses that conform to OSHA's 29 CFR 1910.133 or European Standard EN166.[6] The risk of serious eye irritation (H319) from airborne particulates makes this non-negotiable.
- Skin Protection:
  - Gloves: Wear impervious chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected for integrity before use. Use proper glove removal technique, avoiding contact between the outer glove surface and bare skin.[7]

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- Lab Coat: A standard laboratory coat is required. For tasks with a higher risk of spillage, a chemically resistant apron should be worn over the lab coat.

- Respiratory Protection: Under normal conditions of use within a fume hood, respiratory protection is not typically required.[6][7] However, if engineering controls are not sufficient or during a large spill clean-up, a NIOSH-approved respirator with an appropriate particulate filter may be necessary.

Section 4: Safe Handling, Storage, and Disposal Protocols

Adherence to standardized protocols is critical for minimizing risk.

Detailed Protocol for Safe Handling

- Preparation: Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate height. Clear the workspace of any unnecessary items.

- PPE Donning: Don all required PPE as described in Section 3.

- Weighing: If weighing the solid, perform the task within the fume hood or in a ventilated balance enclosure to prevent inhalation of fine particulates.

- Transfer: Use spatulas or other appropriate tools for transferring the solid. Avoid creating dust.[5]

- Post-Handling: After use, securely seal the container.[3][5]

- Hygiene: Do not eat, drink, or smoke in the laboratory.[3][5][8] Always wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[3][5]

Conditions for Safe Storage

- Container: Keep the container tightly closed to prevent moisture absorption and contamination.[6][9]

- Environment: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[10]

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- Access: Store in a locked cabinet or an area accessible only to qualified and authorized personnel.[3][8]

Disposal Considerations

- Waste Management: Dispose of waste materials and empty containers at an approved waste disposal plant.[8][10] Do not mix with other waste.[8][9]

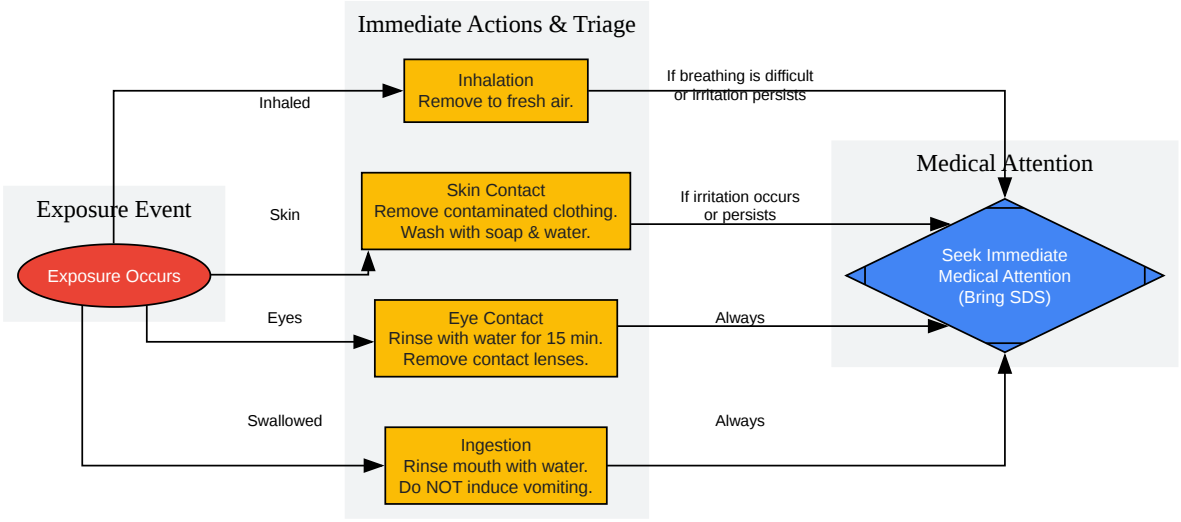
- Container Disposal: Handle uncleaned containers as you would the product itself.[8][9] Environmental discharge must be avoided.[8]

Section 5: Emergency Procedures

Preparedness is key to mitigating the impact of an accidental exposure or release.

First-Aid Measures

The following diagram outlines the decision-making process following an exposure event.



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Caption: First Aid Decision Pathway for Exposure Incidents.

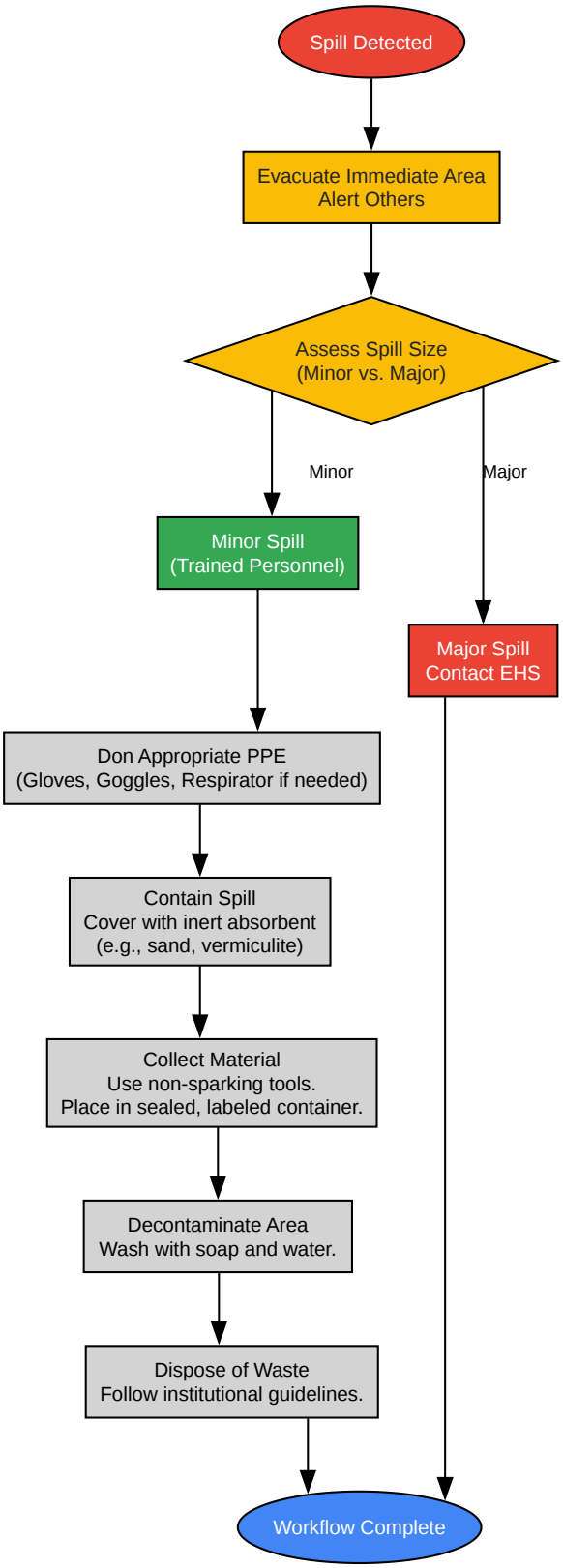
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards: During a fire, hazardous combustion gases such as carbon oxides and hydrogen fluoride may be produced.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[8]

Accidental Release Measures (Spill Workflow)

A systematic response to a spill is critical to ensure personnel safety and prevent environmental contamination.

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Caption: Accidental Release (Spill) Response Workflow.

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Personal Precautions: For any spill, avoid breathing dust and prevent contact with the substance.[5] Ensure adequate ventilation. Environmental Precautions: Prevent the product from entering drains, sewers, or waterways.[5][8]

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